

physical and chemical properties of Hexachloroethane-13C

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Hexachloroethane-13C

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An In-depth Technical Guide to **Hexachloroethane-13C**

Introduction

Hexachloroethane-13C is a stable isotope-labeled version of hexachloroethane, an organochlorine compound. In this labeled variant, one or both carbon atoms are the carbon-13 (^{13}C) isotope instead of the more common carbon-12. This isotopic labeling provides a distinct mass signature that is invaluable for specific analytical techniques, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.[1] Its primary application is as an internal standard or tracer in environmental fate and transport studies, given that its unlabeled counterpart is a persistent organic pollutant.[1] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and analytical methodologies.

Physical and Chemical Properties

The physical and chemical properties of **Hexachloroethane-13C** are nearly identical to those of unlabeled hexachloroethane, with the most significant difference being its molecular weight.[1] The quantitative data for the compound are summarized in the table below.

Property	Value
Chemical Formula	$^{13}\text{CCCl}_6$
Molecular Weight	237.73 g/mol [2][3][4][5]
Appearance	Colorless, crystalline solid[6][7][8]
Odor	Camphor-like[6][7][8]
Melting Point	183 - 187 °C (sublimes)[6]
Boiling Point	185 - 186 °C (sublimes)[6]
Density	2.091 g/mL at 25 °C[6][8][9]
Solubility	Insoluble in water; soluble in alcohol, ether, benzene, and chloroform[6][9]
Vapor Pressure	0.4 mmHg at 20 °C[7]
Stability	Stable under normal conditions, but may decompose at high temperatures[6][9]

Chemical Structure

The structure of **Hexachloroethane- ^{13}C** consists of a single carbon-carbon bond with three chlorine atoms attached to each carbon. In the singly labeled version, one of these carbon atoms is a ^{13}C isotope.

Figure 1: Chemical structure of **Hexachloroethane- ^{13}C** .

Experimental Protocols

Synthesis

The synthesis of **Hexachloroethane- ^{13}C** requires specialized methods starting with precursors enriched in the carbon-13 isotope.[1] Achieving high isotopic enrichment (typically ≥ 99 atom % ^{13}C) and chemical purity is critical.[1]

General Method: Chlorination of a ^{13}C -Labeled Precursor

A common approach is the exhaustive chlorination of a suitable ^{13}C -labeled starting material.[1]

- **Starting Material Selection:** Choose a simple, ^{13}C -labeled organic precursor such as ^{13}C -labeled ethylene or tetrachloroethylene.[\[1\]](#)
- **Chlorination Reaction:** The precursor is subjected to chlorination. For example, tetrachloroethylene can be chlorinated at 100–140 °C in the presence of a ferric chloride catalyst.[\[8\]](#)
- **Purification:** The crude product is purified to remove unreacted starting materials and by-products. Due to its solid nature and sublimation properties, purification can be achieved through recrystallization from a suitable solvent (e.g., ethanol) or by sublimation.[\[10\]](#)
- **Purity Confirmation:** The final product's chemical and isotopic purity is confirmed using analytical techniques like NMR and HRMS.[\[1\]](#)

Specific Method: From ^{13}C -Carbon Tetrachloride

A documented lab-scale synthesis involves the reductive coupling of carbon tetrachloride.

- **Activation of Aluminum:** Powdered aluminum is activated with iodine in an argon atmosphere.
- **Reaction:** ^{13}C -labeled Carbon Tetrachloride (CCl_4) is added to the activated aluminum in a molar ratio of approximately 8:1 ($\text{CCl}_4:\text{Al}$) at 45°C and stirred for about 30 minutes.[\[10\]](#)
- **Workup:** The reaction mixture is hydrolyzed with water.
- **Purification:** The organic layer is separated, passed through an alumina column, and the solvent is evaporated. The resulting solid is further purified by double recrystallization from ethanol to yield the final **Hexachloroethane- ^{13}C** product.[\[10\]](#)

Analytical Methodologies

Standard analytical methods for hexachloroethane involve gas chromatography (GC), often coupled with a mass spectrometer (MS) or an electron capture detector (ECD).[\[11\]](#) For the ^{13}C -labeled analogue, NMR and HRMS are particularly crucial for confirming its identity and isotopic enrichment.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique used to obtain detailed information about the structure and chemical environment of atoms. For **Hexachloroethane- ^{13}C** , ^{13}C NMR is the most informative.

- Protocol:
 - A sample of **Hexachloroethane- ^{13}C** is dissolved in a suitable deuterated solvent (e.g., CDCl_3).
 - The solution is placed in an NMR tube and analyzed using a high-field NMR spectrometer.
 - A proton-decoupled ^{13}C NMR spectrum is acquired.
- Expected Results: Due to the molecular symmetry of hexachloroethane, a singly labeled compound will produce a single, prominent signal in the ^{13}C NMR spectrum.^[1] The chemical shift is characteristic of a carbon atom bonded to three chlorine atoms, reported to be around 105.15 ppm.^[10] The high enrichment of ^{13}C in the molecule provides a significantly enhanced signal compared to the natural abundance ^{13}C signal.^[1]

2. High-Resolution Mass Spectrometry (HRMS)

HRMS is used to determine the precise mass-to-charge ratio of ions, which allows for the confirmation of elemental composition and isotopic labeling.

- Protocol:
 - The **Hexachloroethane- ^{13}C** sample is introduced into the mass spectrometer, typically via a GC inlet which separates it from any impurities.
 - The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio.
- Expected Results: The mass spectrum will show a molecular ion peak corresponding to the exact mass of the ^{13}C -labeled molecule.^[1] Due to the mass difference between ^{13}C and ^{12}C , the molecular weight of Hexachloroethane- $^{13}\text{C}_1$ is approximately one mass unit higher than its unlabeled counterpart.^[1] This mass difference is easily detected by HRMS, confirming the presence and isotopic purity of the labeled compound.^[1]

Synthesis and Analysis Workflow

The general workflow for producing and verifying **Hexachloroethane-13C** involves several key stages, from selecting the labeled precursor to final analytical validation.

Figure 2: General workflow for the synthesis and analysis of **Hexachloroethane-13C**.

Safety and Handling

Hexachloroethane is suspected of causing cancer and causes serious eye irritation.^[12] It is also very toxic to aquatic life with long-lasting effects.^[12] Therefore, appropriate safety precautions must be taken when handling **Hexachloroethane-13C**.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^[13]
- Handling: Use in a well-ventilated area or under a chemical fume hood to avoid dust formation and inhalation.^{[13][14]}
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[14]
- Disposal: Dispose of waste material in accordance with national and local regulations.

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- To cite this document: BenchChem. [physical and chemical properties of Hexachloroethane-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340454#physical-and-chemical-properties-of-hexachloroethane-13c]

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